Application Notes: Sample Preparation for Efavirenz Analysis Using a Deuterated Internal Standard

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Compound of Interest

Compound Name:	*(Rac)-Efavirenz-d5*
Cat. No.:	*B8070059*

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These application notes provide detailed protocols for the extraction and quantification of efavirenz from biological matrices, specifically human plasma and hair. The use of a stable isotope-labeled (deuterated or ^{13}C-labeled) internal standard is crucial for accurate and precise quantification by correcting for variability in sample preparation and matrix effects during analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

Efavirenz (EFV) is a non-nucleoside reverse transcriptase inhibitor (NNRTI) integral to highly active antiretroviral therapy (HAART) for the treatment of HIV-1 infection. Therapeutic drug monitoring (TDM) of efavirenz is essential to ensure efficacy while minimizing dose-related side effects, which are often linked to inter-individual variability in drug metabolism, primarily by the polymorphic enzyme Cytochrome P450 2B6 (CYP2B6).

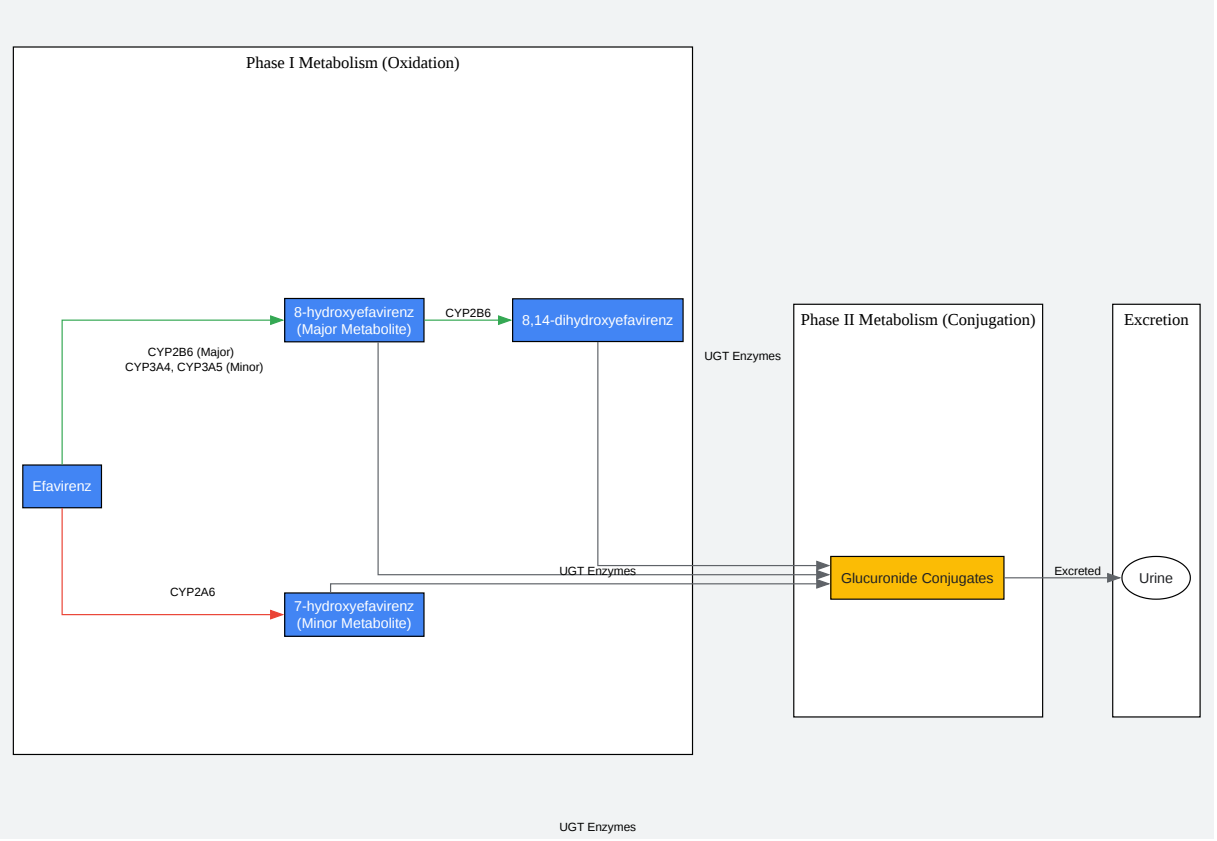
Accurate bioanalysis is predicated on robust and reproducible sample preparation. The methods detailed below—Protein Precipitation for plasma and a solvent extraction for hair—are

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validated techniques that employ a deuterated or heavy-isotope internal standard (IS) to ensure the highest quality quantitative data.

Efavirenz Metabolism Pathway

Efavirenz is extensively metabolized in the liver. The primary metabolic pathway is the hydroxylation of efavirenz to 8-hydroxyefavirenz, a reaction predominantly catalyzed by the CYP2B6 enzyme.[1] Other enzymes like CYP2A6, CYP3A4, and CYP3A5 contribute to a lesser extent.[1] The 8-hydroxyefavirenz metabolite can be further oxidized to 8,14-dihydroxyefavirenz, also by CYP2B6.[1] These hydroxylated metabolites are then conjugated with glucuronic acid by UGT enzymes to form water-soluble glucuronides that are excreted in the urine.[1] Understanding this pathway is critical, as genetic variations in the CYP2B6 gene can significantly alter efavirenz plasma concentrations, affecting both therapeutic outcomes and toxicity.



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Fig 1. Efavirenz Metabolic Pathway

Protocol 1: Protein Precipitation for Efavirenz in Human Plasma

This method is rapid, simple, and effective for cleaning up plasma samples prior to LC-MS/MS analysis. It utilizes a ^{13}C-labeled efavirenz internal standard to ensure accuracy.

Experimental Workflow: Protein Precipitation

Fig 2. Protein Precipitation Workflow

Detailed Protocol

Materials:

- Human plasma (K_2EDTA)
- Efavirenz certified reference standard
- $^{13}C_6$-Efavirenz internal standard (IS)
- Acetonitrile (HPLC grade) with 0.1% Formic Acid
- Water (HPLC grade) with 0.1% Formic Acid
- Microcentrifuge tubes (1.5 mL)
- Calibrated pipettes
- Vortex mixer
- Microcentrifuge

Procedure:

- Sample Aliquoting: Pipette 50 µL of human plasma (calibrator, QC, or unknown sample) into a 1.5 mL microcentrifuge tube.

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- Internal Standard Spiking: Add an appropriate volume of $^{13}C_6$-Efavirenz working solution (e.g., 25 µL of 10 ng/mL solution) to each tube.
- Protein Precipitation: Add 150 µL of cold acetonitrile (containing 0.1% formic acid) to each tube.
- Mixing: Cap the tubes and vortex vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifugation: Centrifuge the samples at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or HPLC vial insert.
- Dilution: Add an equal volume of water to the supernatant (1:1 dilution) to ensure compatibility with the mobile phase.[1]
- Analysis: Inject 10 µL of the final extract into the LC-MS/MS system.[1]

Quantitative Data Summary

The following table summarizes the validation parameters for the protein precipitation method.[1]

Parameter	Result
Linearity Range	1.0 - 2,500 ng/mL (r > 0.99)
Lower Limit of Quantification (LLOQ)	1.0 ng/mL
Intra-day Precision (%CV)	2.41% - 9.24%
Inter-day Precision (%CV)	3.03% - 12.3%
Intra-day Accuracy (%)	100% - 112%
Inter-day Accuracy (%)	95.2% - 108%
Mean Extraction Recovery (Efavirenz)	93.5% - 107%
Mean Extraction Recovery (IS)	88.6%

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LC-MS/MS Conditions

Parameter	Setting
HPLC Column	Waters Xbridge C18 (50 mm x 2.1 mm, 3.5 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	10 µL
Column Temperature	40°C
Ionization Mode	Negative Ion Electrospray (ESI-)
MRM Transition (Efavirenz)	m/z 314.2 → 243.9
MRM Transition ($^{13}C_6$-Efavirenz IS)	m/z 320.2 → 249.9

Protocol 2: Solvent Extraction for Efavirenz in Human Hair

Hair analysis provides a longer detection window for assessing drug adherence. This method uses a deuterated (d5) internal standard for the analysis of very small hair samples.

Detailed Protocol

Materials:

- Human hair samples
- Efavirenz certified reference standard
- Efavirenz-d5 internal standard (IS)
- Methanol (HPLC grade)
- Water (HPLC grade)

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- 2 mL screw-cap tubes with metal pulverizing beads
- Bead ruptor/pulverizer instrument

Procedure:

- Sample Weighing: Accurately weigh 0.2 mg of hair into a 2 mL screw-cap tube containing two metal beads.
- Extraction Solvent Preparation: Prepare an extraction solvent of methanol and water (70:30, v/v). Fortify this solvent with efavirenz-d5 IS to a final concentration of 12.5 ng/mg (relative to the hair sample weight).
- Extraction: Add 250 µL of the IS-fortified extraction solvent to each tube.
- Pulverization: Vortex briefly (10 seconds), then pulverize the samples using a bead ruptor instrument (e.g., 5 cycles of 60 seconds at 5 m/s).
- Centrifugation: After pulverization, centrifuge the tubes to pellet hair debris.
- Supernatant Transfer: Transfer the supernatant to a clean HPLC vial for analysis.
- Analysis: Inject an aliquot into the LC-MS/MS system.

Quantitative Data Summary

The following table summarizes the validation parameters for the hair extraction method.

Parameter	Result
Linearity Range	0.625 – 40 ng/mg ($r^2 > 0.98$)
Lower Limit of Quantification (LLOQ)	0.625 ng/mg
Intra-day Precision (%CV)	< 7%
Inter-day Precision (%CV)	< 7%
Accuracy (%)	97% - 110%
Mean Extraction Efficiency	~83%

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Other Sample Preparation Techniques

While detailed protocols with deuterated standards were not fully available in the cited literature, Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE) are also common techniques for efavirenz analysis.[1]

- Liquid-Liquid Extraction (LLE): This technique involves extracting the drug from the aqueous biological matrix into an immiscible organic solvent. A typical LLE protocol would involve adding a solvent like methyl tert-butyl ether (MTBE) or ethyl acetate to the plasma sample (pre-treated with a buffer to adjust pH), vortexing, centrifuging, and then evaporating the organic layer before reconstituting the residue for injection.

- Solid-Phase Extraction (SPE): SPE uses a solid sorbent (e.g., C18) packed in a cartridge to retain the analyte from the sample matrix. A general SPE procedure involves conditioning the cartridge, loading the pre-treated plasma sample, washing away interferences with a weak solvent, and finally eluting efavirenz with a strong organic solvent (e.g., methanol). The eluate is then typically evaporated and reconstituted. SPE often provides a cleaner extract than protein precipitation.

For both LLE and SPE, the use of a deuterated internal standard added at the beginning of the process is critical to control for extraction variability and ensure accurate quantification.

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References

- 1. A Sensitive and Selective Liquid Chromatography/Tandem Mass Spectrometry Method for Quantitative Analysis of Efavirenz in Human Plasma - PMC [pmc.ncbi.nlm.nih.gov]
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